

Astrophloxine for Nucleic Acid Detection: Application Notes and Protocols

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Compound of Interest

Compound Name: *Astrophloxine*

Cat. No.: *B7800403*

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Introduction

Astrophloxine is a fluorescent dye belonging to the cyanine family of compounds, identified chemically as 1,1'-Diethyl-3,3',3'-tetramethylindocarbocyanine Iodide.[1] Cyanine dyes are widely utilized in molecular biology for the detection and quantification of nucleic acids due to their characteristic fluorescence enhancement upon binding to DNA and RNA. **Astrophloxine's** utility stems from its strong absorption properties and exceptional photostability, making it a valuable tool for various applications, including fluorescence microscopy and flow cytometry.[1] This document provides detailed application notes and protocols for the use of **Astrophloxine** in nucleic acid detection.

Principle of Action

Cyanine dyes, including **Astrophloxine**, are characterized by their low intrinsic fluorescence in solution. However, upon binding to nucleic acids, their fluorescence quantum yield can increase significantly, often by several orders of magnitude. This fluorescence enhancement is the basis for their use as nucleic acid stains. The binding of cyanine dyes to nucleic acids can occur through two primary mechanisms:

- **Intercalation:** The planar aromatic ring system of the dye inserts itself between the base pairs of the DNA double helix.

- **Minor Groove Binding:** The dye molecule fits into the minor groove of the DNA helix.

The specific binding mode can influence the spectral properties of the dye-nucleic acid complex. The interaction with nucleic acids restricts the conformational flexibility of the dye molecule, leading to a decrease in non-radiative decay pathways and a corresponding increase in fluorescence emission.

Physicochemical and Spectroscopic Data

While specific experimental data for **Astrophloxine**'s interaction with nucleic acids is not widely published, data for a closely related dicarbocyanine analog in methanol provides a starting point for its spectral properties. It is important to note that these values may shift upon binding to nucleic acids in aqueous buffers.

| Property | Value | Reference |
|--|---|-----------|
| Chemical Name | 1,1'-Diethyl-3,3,3',3'-tetramethylindocarbocyanine Iodide | [1] |
| Molecular Formula | C ₂₇ H ₃₃ IN ₂ | [1] |
| Molecular Weight | 512.48 g/mol | |
| Appearance | Red to purple powder | |
| Spectroscopic Properties (of a related dicarbocyanine in Methanol) | | |
| Absorption Maximum (λ _{abs}) | 637.5 nm | [2] |
| Molar Extinction Coefficient (ε) | 200,000 cm ⁻¹ M ⁻¹ | [2] |
| Fluorescence Quantum Yield (Φ) | 0.4 | [2] |

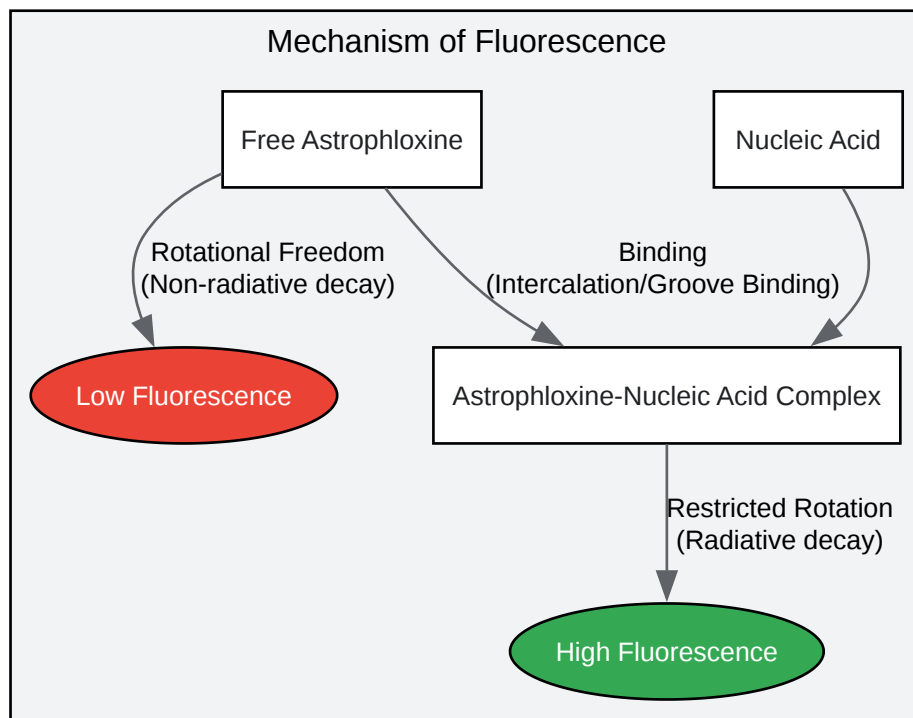
Note: The excitation and emission maxima, as well as the quantum yield, are expected to change upon binding of **Astrophloxine** to DNA and RNA in aqueous buffers. Researchers

should empirically determine the optimal excitation and emission wavelengths for their specific application.

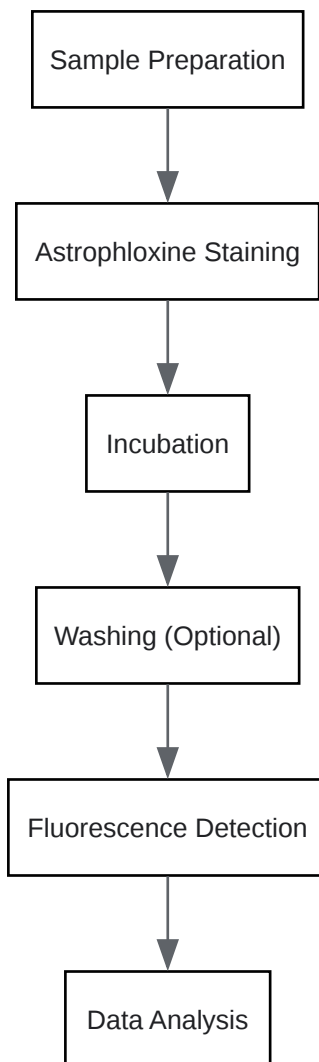
Signaling Pathway and Experimental Workflow

The mechanism of **Astrophloxine** fluorescence upon nucleic acid binding and a general experimental workflow are depicted below.

Astrophloxine Nucleic Acid Detection Pathway



General Experimental Workflow



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References

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- 2. PhotochemCAD | 1,1'-Diethyl-3,3',3'-tetramethylindodicarbocyanine Iodide [photochemcad.com]
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